

Methoxytyramine ELISA kit for microdialysis samples

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methoxytyramine*

Cat. No.: *B1233829*

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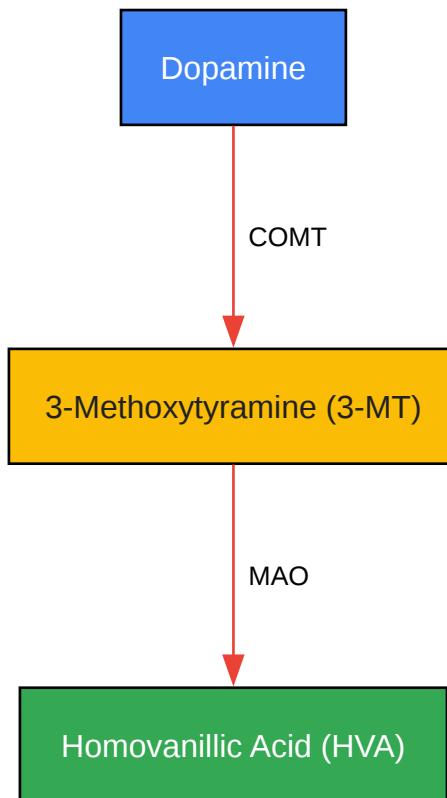
Application Note: Methoxytyramine (3-MT) ELISA Kit

Application for the Quantification of 3-MT in Microdialysis Samples

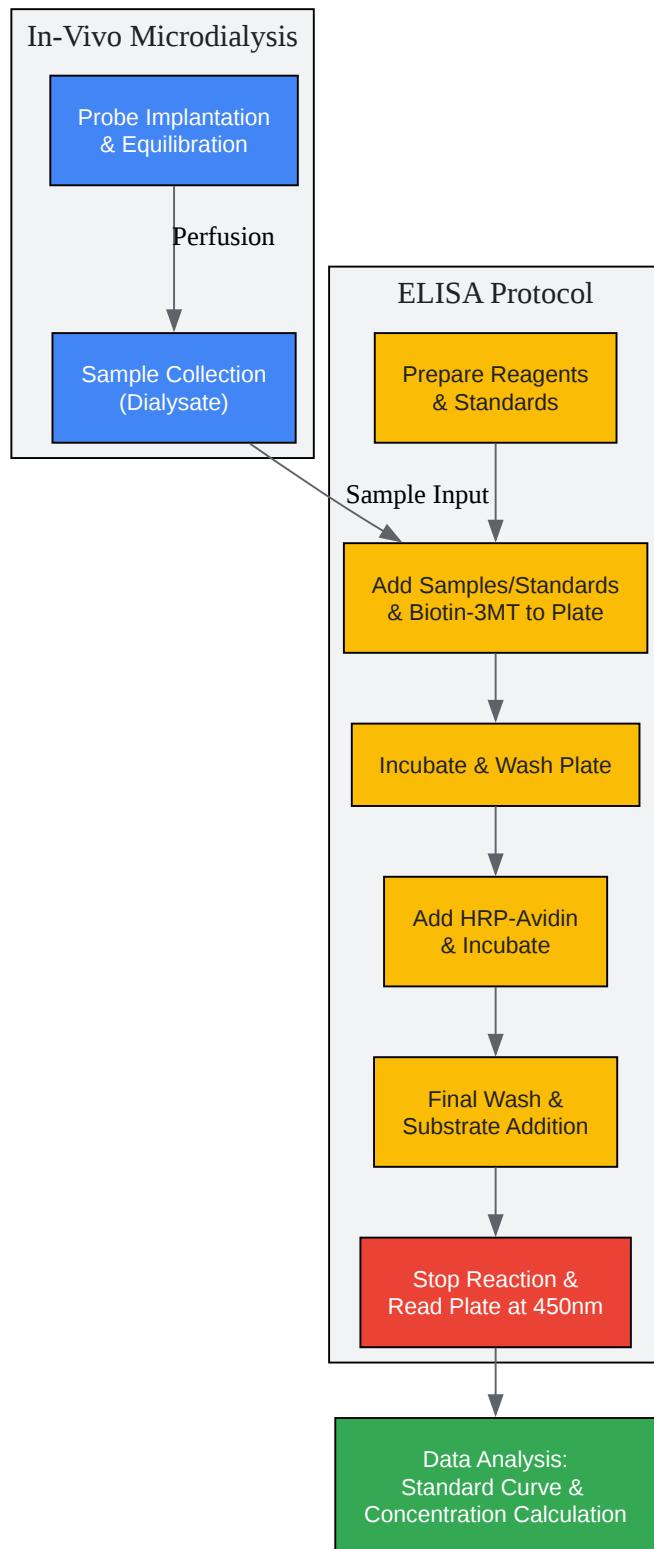
Audience: Researchers, scientists, and drug development professionals.

Introduction 3-Methoxytyramine (3-MT) is the primary extracellular metabolite of the neurotransmitter dopamine, formed through the action of the enzyme Catechol-O-methyltransferase (COMT).^{[1][2][3]} Unlike other dopamine metabolites, the concentration of 3-MT in the brain's interstitial fluid is considered a reliable index of dopamine release.^[4] Microdialysis is a widely used technique for sampling the extracellular environment of tissues in living animals, providing insights into neurochemical fluctuations in real-time.^{[5][6]} This document provides a detailed protocol and application notes for using a competitive **Methoxytyramine** (3-MT) ELISA kit to quantify 3-MT concentrations in microdialysis samples, offering a viable alternative to chromatographic methods.

Dopamine Metabolism Pathway



Experimental Workflow: Microdialysis to ELISA

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References

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